

Synonyms for 3-Methoxybenzenethiol (e.g., 3-Mercaptoanisole, 3-Methoxythiophenol)

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Compound of Interest

Compound Name: 3-Methoxybenzenethiol

Cat. No.: B100605

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A Comprehensive Technical Guide to 3-Methoxybenzenethiol and Its Synonyms

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Methoxybenzenethiol**, a versatile chemical compound known by several synonyms, including 3-Mercaptoanisole and 3-Methoxythiophenol. This document consolidates essential information on its chemical and physical properties, provides detailed experimental protocols for its synthesis and application, and explores its role in pharmaceutical development.

Chemical Identity and Synonyms

3-Methoxybenzenethiol is an aromatic thiol compound characterized by a benzene ring substituted with a methoxy group (-OCH₃) and a thiol group (-SH) at positions 1 and 3, respectively.^[1] This seemingly simple structure offers a versatile platform for a variety of chemical transformations, making it a valuable intermediate in organic synthesis.^[1]

The compound is recognized by several synonyms across different chemical databases and suppliers. A comprehensive list of these synonyms is provided in the table below.

Primary Name	Synonyms
3-Methoxybenzenethiol	3-Mercaptoanisole, 3-Methoxythiophenol, m-Methoxybenzenethiol, m-Methoxythiophenol, Benzenethiol, 3-methoxy-, meta-Methoxybenzenethiol, 3-METHOXYBENZENTHIOL, 3-Methoxybenzenethiol, 3-methoxybenzene-1-thiol, Methoxybenzenethiol, meta-thioguaiacol, 3-Mercaptoanisol, 2-Thioanisole, 3-METHOXYPHENYLMERCAPTAN

Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Physicochemical Properties

3-Methoxybenzenethiol is a colorless to pale yellow liquid with a characteristic strong and unpleasant odor.[\[1\]](#) It is generally soluble in organic solvents such as methanol, benzene, hexane, toluene, and dichloromethane, but not miscible or is difficult to mix with water.[\[4\]](#)[\[5\]](#) A summary of its key physicochemical properties is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	15570-12-4	[2]
Molecular Formula	C ₇ H ₈ OS	[2]
Molecular Weight	140.20 g/mol	[2] [3]
Boiling Point	223-226 °C (lit.)	[4] [6]
Density	1.13 g/mL at 25 °C (lit.)	[4] [6]
Refractive Index (n _{20/D})	1.587 (lit.)	[4] [6]
Flash Point	96 °C (204.8 °F) - closed cup	
Storage Temperature	2-8°C	[4]
Purity	>98.0% (GC)	[7]

Experimental Protocols

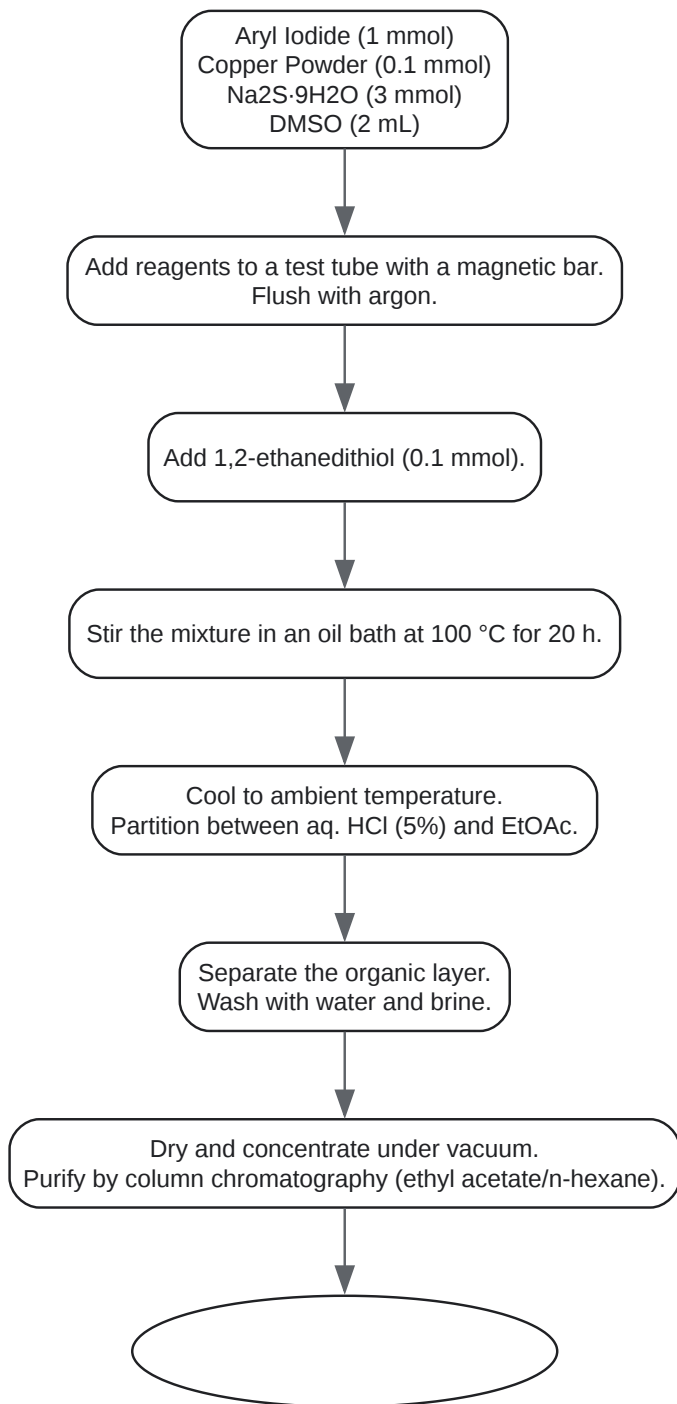
This section provides detailed methodologies for the synthesis of **3-Methoxybenzenethiol** and its application in the preparation of a key pharmaceutical intermediate.

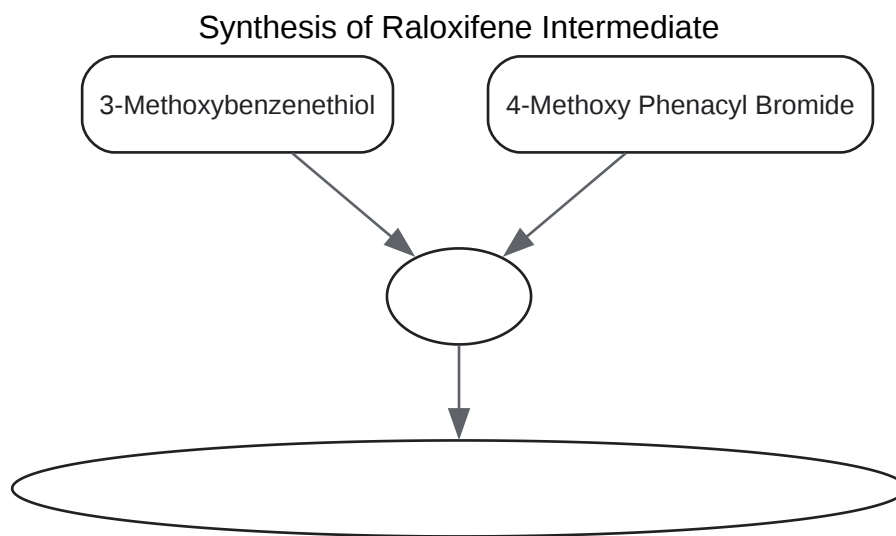
Synthesis of 3-Methoxybenzenethiol from Aryl Iodides

A general method for the synthesis of aryl thiols from aryl iodides can be adapted for the preparation of **3-Methoxybenzenethiol**.^[8] This procedure involves a copper-catalyzed reaction with sodium sulfide.

Experimental Workflow:

Synthesis of 3-Methoxybenzenethiol





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